

Proper storage and handling of Ro 22-3581.

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Compound of Interest

Compound Name: Ro 22-3581

Cat. No.: B154647

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Technical Support Center: Ro 22-3581

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage and handling of **Ro 22-3581**.

Frequently Asked Questions (FAQs)

Q1: What is **Ro 22-3581**?

A1: **Ro 22-3581**, also known as 4'-(Imidazol-1-yl) acetophenone, is a selective inhibitor of thromboxane (Tx) synthetase.^[1] It is primarily used in research to investigate the role of thromboxanes in various physiological and pathological processes.

Q2: What are the primary applications of **Ro 22-3581** in research?

A2: **Ro 22-3581** is a valuable tool for studying the relationship between hyperinsulinemia and obesity. Its selective inhibition of thromboxane synthase allows for the investigation of pathways involving platelet aggregation and vasoconstriction.

Q3: What are the physical and chemical properties of **Ro 22-3581**?

A3: The key properties of **Ro 22-3581** are summarized in the table below.

Property	Value
CAS Number	10041-06-2
Molecular Formula	C ₁₁ H ₁₀ N ₂ O
Molecular Weight	186.21 g/mol [1]
Appearance	Solid
Melting Point	108-110 °C

Proper Storage and Handling

Proper storage and handling are critical to maintain the integrity and activity of **Ro 22-3581**.

Storage Conditions

To ensure the long-term stability of **Ro 22-3581**, it is recommended to adhere to the following storage guidelines:

Form	Storage Temperature	Duration
Solid (as received)	-20°C [1]	Several months
Stock Solution in DMSO	-20°C	Up to 1 month
-80°C	Up to 6 months	

Note: Some suppliers may ship the product at room temperature, which is acceptable for short durations. [\[1\]](#)[\[2\]](#)[\[3\]](#)

Handling Procedures

Ro 22-3581 should be handled in a laboratory setting by trained personnel. The following precautions should be observed:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, eye shields, and a dust mask.

- Ventilation: Use the compound in a well-ventilated area to avoid inhalation of dust or aerosols.^[4]
- Incompatibilities: Avoid contact with strong acids, strong alkalis, and strong oxidizing or reducing agents.^[4]
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Experimental Protocols: Preparation of Stock Solutions

The following protocol outlines the steps for preparing a stock solution of **Ro 22-3581**.

Materials:

- **Ro 22-3581** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibration: Allow the vial of solid **Ro 22-3581** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **Ro 22-3581** in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).

- Dissolution: Vortex the solution thoroughly. To aid dissolution, the tube can be warmed to 37°C and placed in an ultrasonic bath for a short period.[\[1\]](#)
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C as recommended.

Solubility Data:

Solvent	Concentration
DMSO	10 mM
Aqueous Buffer (pH 7.4)	>27.9 µg/mL [5] [6]

Troubleshooting Guide

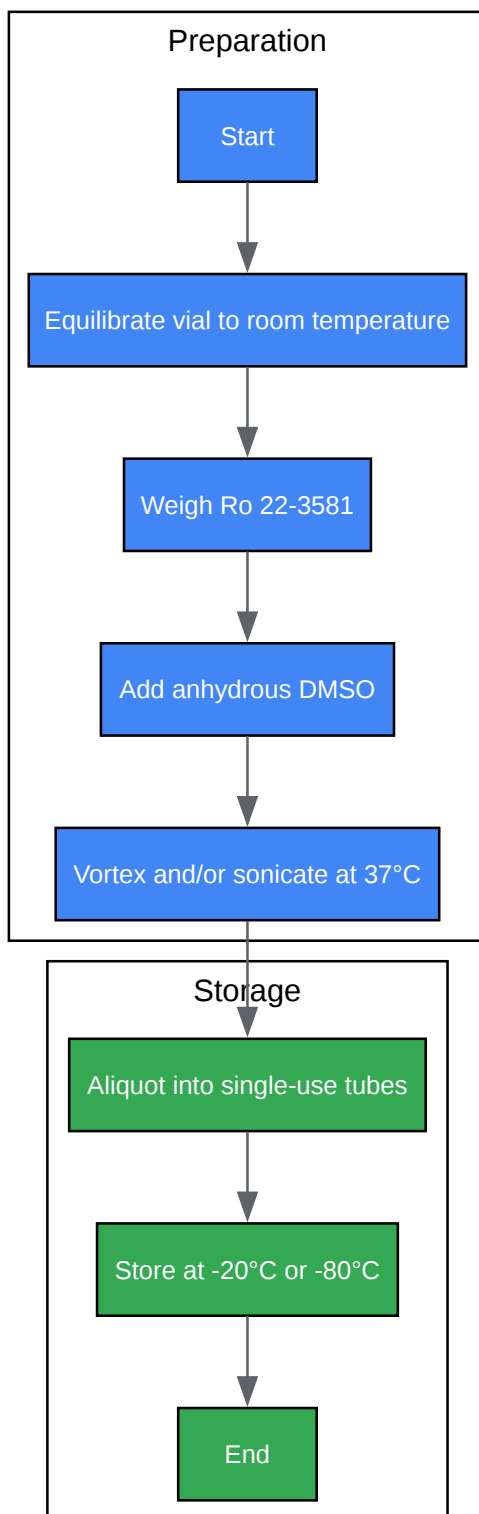
This guide addresses common issues that may arise during the handling and use of **Ro 22-3581**.

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the compound	Insufficient mixing or low temperature.	Warm the solution to 37°C and use an ultrasonic bath to aid dissolution. ^[1] Ensure the DMSO is anhydrous.
Inconsistent experimental results	Compound degradation due to improper storage or handling.	Prepare fresh stock solutions. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. Verify storage conditions.
Precipitation of the compound in aqueous solutions	Low aqueous solubility.	The aqueous solubility is limited. ^{[5][6]} For cell-based assays, ensure the final concentration of DMSO is compatible with your experimental system and does not exceed recommended limits (typically <0.5%).

Visual Guides

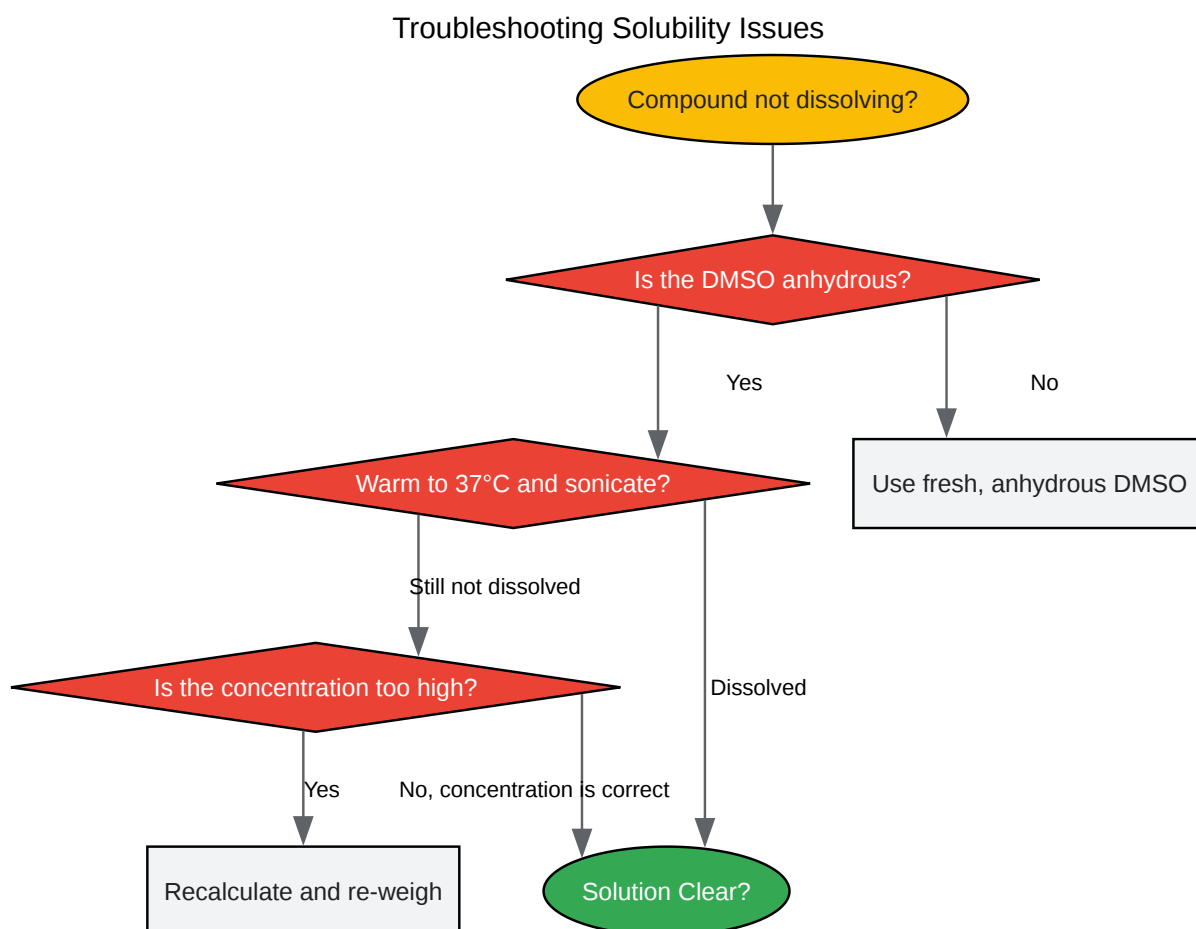
Experimental Workflow: Stock Solution Preparation

Workflow for Ro 22-3581 Stock Solution Preparation

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Caption: A step-by-step workflow for preparing **Ro 22-3581** stock solutions.

Troubleshooting Logic for Solubility Issues



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Caption: A decision tree for resolving common solubility problems with **Ro 22-3581**.

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